

# physicochemical properties of N-Boc-2-iodoaniline

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## Compound of Interest

Compound Name: **N-Boc-2-iodoaniline**

Cat. No.: **B062990**

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## An In-depth Technical Guide to the Physicochemical Properties of **N-Boc-2-iodoaniline**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of key chemical intermediates is paramount. **N-Boc-2-iodoaniline**, a halogenated and protected aniline derivative, serves as a crucial building block in the synthesis of a wide array of complex organic molecules, including pharmaceuticals and materials for organic electronics. This technical guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for its synthesis and analysis, and visualizations of key chemical transformations.

## Core Physicochemical Data

The fundamental physicochemical properties of **N-Boc-2-iodoaniline** are summarized in the table below, providing a quick reference for experimental design and reaction planning.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>14</sub> INO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	319.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	tert-butyl N-(2-iodophenyl)carbamate	<a href="#">[1]</a>
CAS Number	161117-84-6	<a href="#">[1]</a>
Boiling Point	85-95 °C at 0.5 mmHg	<a href="#">[3]</a>
Density	1.277 g/mL at 25 °C	<a href="#">[3]</a>
Predicted pKa	13.08 ± 0.70	<a href="#">[3]</a>
Predicted XlogP	3.4	<a href="#">[1]</a>
Refractive Index (n <sup>20</sup> /D)	1.5690 (lit.)	<a href="#">[3]</a>
Appearance	Not explicitly stated for N-Boc-2-iodoaniline, but related compounds are crystalline solids.	
Solubility	Not explicitly stated, but expected to be soluble in common organic solvents like THF, DCM, and ethyl acetate.	

## Spectroscopic and Safety Information

Spectroscopic data is critical for the identification and characterization of **N-Boc-2-iodoaniline**. While specific spectra for this compound were not detailed in the provided search results, general information on expected spectroscopic features is available.[\[1\]](#) Safety information is also a key consideration for handling this compound in a laboratory setting.

Data Type	Information	Reference
<sup>13</sup> C NMR Spectra	Available from spectral databases.	<a href="#">[1]</a>
Mass Spectrometry (GC-MS)	Available from spectral databases.	<a href="#">[1]</a>
Hazards Identification	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation, Very toxic to aquatic life.	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental protocols are essential for the successful synthesis, purification, and application of **N-Boc-2-iodoaniline**. The following sections outline key methodologies.

### Synthesis of N-Boc-2-iodoaniline

This procedure describes the protection of the amine group of 2-iodoaniline using di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

Materials:

- 2-Iodoaniline
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Dry Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- tert-Butyl methyl ether (TBME)
- 0.1 N aqueous Hydrochloric acid (HCl)
- Magnesium sulfate (MgSO<sub>4</sub>)

**Procedure:**

- Dissolve 2-iodoaniline in dry THF in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- Add di-tert-butyl dicarbonate (Boc<sub>2</sub>O) (1.0 equivalent) to the solution. For a more general protocol, an amine base such as triethylamine or pyridine can be added to scavenge the acid byproduct.[4]
- Allow the reaction mixture to warm to room temperature and stir overnight.
- Quench the reaction by adding a saturated aqueous NaHCO<sub>3</sub> solution.
- Extract the aqueous layer with tert-butyl methyl ether (3 x 25 mL).[4]
- Combine the organic extracts and wash with 0.1 N aqueous HCl (3 x 100 mL) followed by a saturated aqueous NaHCO<sub>3</sub> solution (1 x 50 mL).[4]
- Dry the organic phase over anhydrous MgSO<sub>4</sub>.
- Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **N-Boc-2-iodoaniline**.
- The crude product can be further purified by flash column chromatography on silica gel or by distillation under reduced pressure.

## Purification by Short-Path Distillation

For purification of the final product, short-path distillation is an effective method.

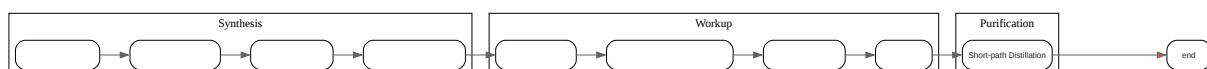
**Procedure:**

- Transfer the crude **N-Boc-2-iodoaniline** to a round-bottom flask suitable for distillation.
- Assemble a short-path distillation apparatus.
- Apply a vacuum (e.g., 0.04 - 0.5 mmHg).[5]

- Gently heat the flask in an oil bath.
- Collect the fraction that distills at the appropriate temperature range (e.g., 85-102 °C, depending on the vacuum).<sup>[5]</sup>

## Visualizing Chemical Processes

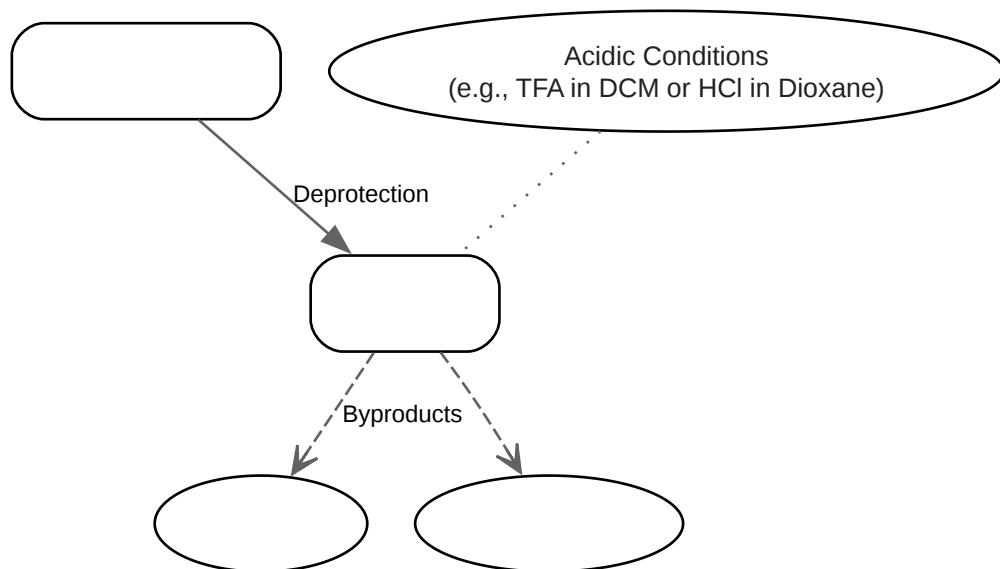
Graphical representations of experimental workflows and chemical transformations can greatly aid in understanding the processes involved.



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Caption: Workflow for the synthesis and purification of **N-Boc-2-iodoaniline**.

A common subsequent reaction for N-Boc protected anilines is the deprotection of the Boc group to liberate the free amine, which is often necessary for further synthetic steps.



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Caption: Deprotection of **N-Boc-2-iodoaniline** to yield 2-iodoaniline.

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